

Amodiaquine Dihydrochloride Dihydrate: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Amodiaquine dihydrochloride dihydrate*

Cat. No.: *B000193*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular structure, physicochemical properties, synthesis, and mechanism of action of **amodiaquine dihydrochloride dihydrate**, a crucial antimalarial agent. The information is curated for researchers, scientists, and professionals involved in drug development and related fields.

Molecular Structure and Physicochemical Properties

Amodiaquine dihydrochloride dihydrate is a 4-aminoquinoline derivative. Its chemical structure consists of a 7-chloroquinoline core linked to a 4-aminophenol moiety, which is further substituted with a diethylaminomethyl group. The dihydrochloride dihydrate form indicates the presence of two hydrochloride molecules and two water molecules in the crystal lattice.

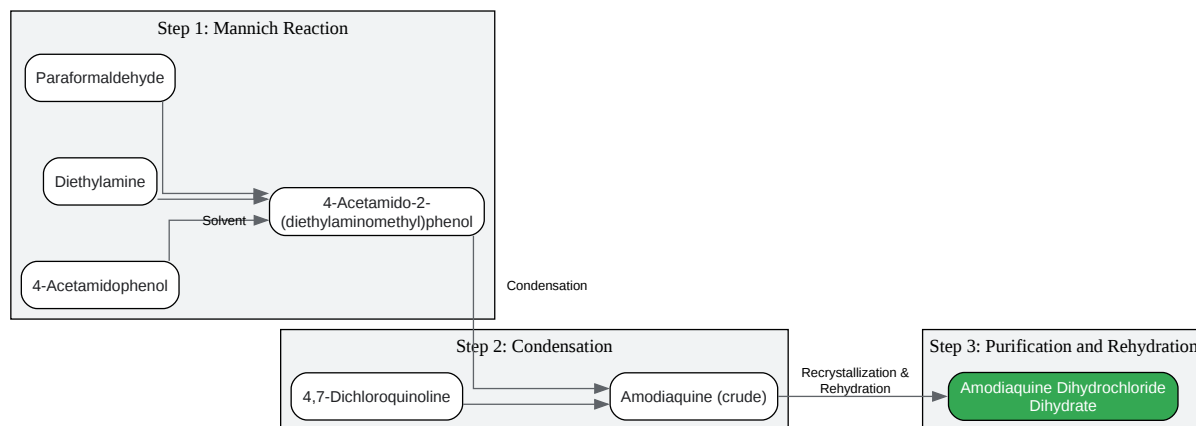
The key physicochemical properties of **amodiaquine dihydrochloride dihydrate** are summarized in the table below, providing a ready reference for experimental design and formulation development.

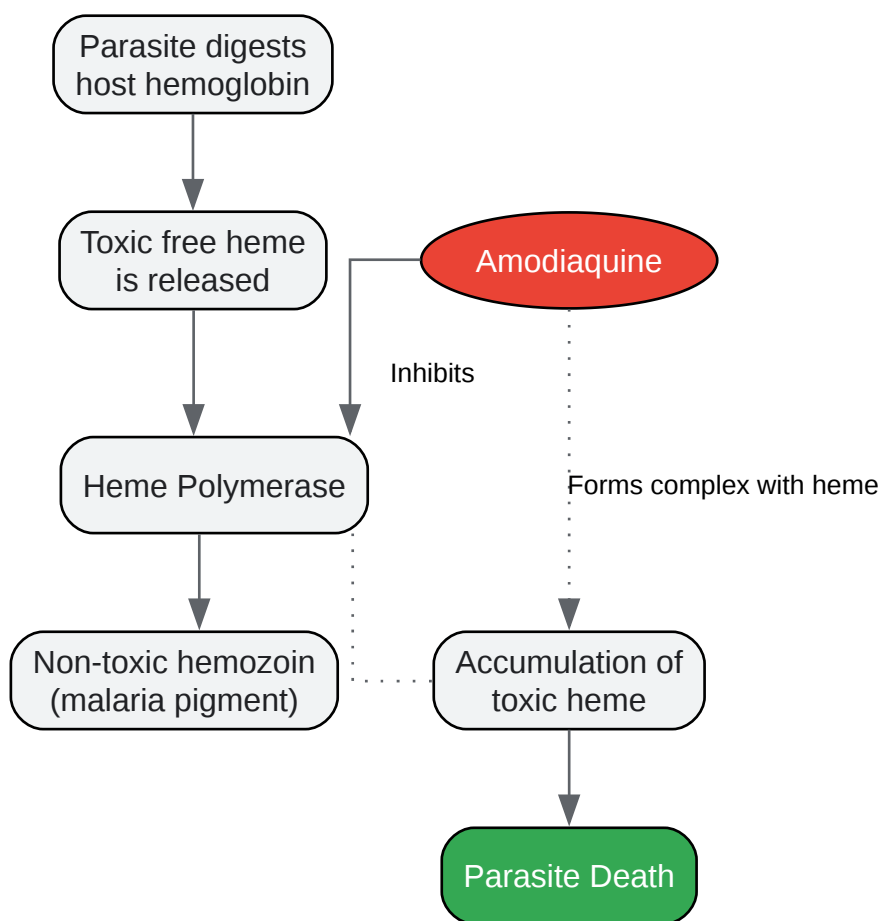
Property	Value	References
Chemical Formula	C ₂₀ H ₂₂ ClN ₃ O·2HCl·2H ₂ O	[1][2][3]
Molecular Weight	464.81 g/mol	[1][2][3][4]
CAS Number	6398-98-7	[2][3][4]
Appearance	Light yellow powder/solid	[5]
Solubility	Water: 25 mg/mL, 92 mg/mL (197.93 mM) DMSO: 90 mg/mL Ethanol: Insoluble	[1][2]
Melting Point	Not explicitly found in search results	
pKa (Strongest Acidic)	9.03	[6]
pKa (Strongest Basic)	10.04	[6]
logP	4.83	[6]
UV max (λmax)	342 nm (in Methanol)	[5]

Synthesis of Amodiaquine Dihydrochloride Dihydrate

The synthesis of **amodiaquine dihydrochloride dihydrate** is a well-established process, typically involving a multi-step chemical reaction sequence. A common and robustly described method is a three-step synthetic route.[7][8] This process begins with a Mannich reaction, followed by a substitution reaction with 4,7-dichloroquinoline, and concludes with rehydration to yield the final product.[7][8]

A generalized workflow for the synthesis is depicted in the following diagram:





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